

A Comparative Analysis of the Insecticidal Potency of the Eight Stereoisomers of Allethrin

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Compound of Interest

Compound Name: Allethrin

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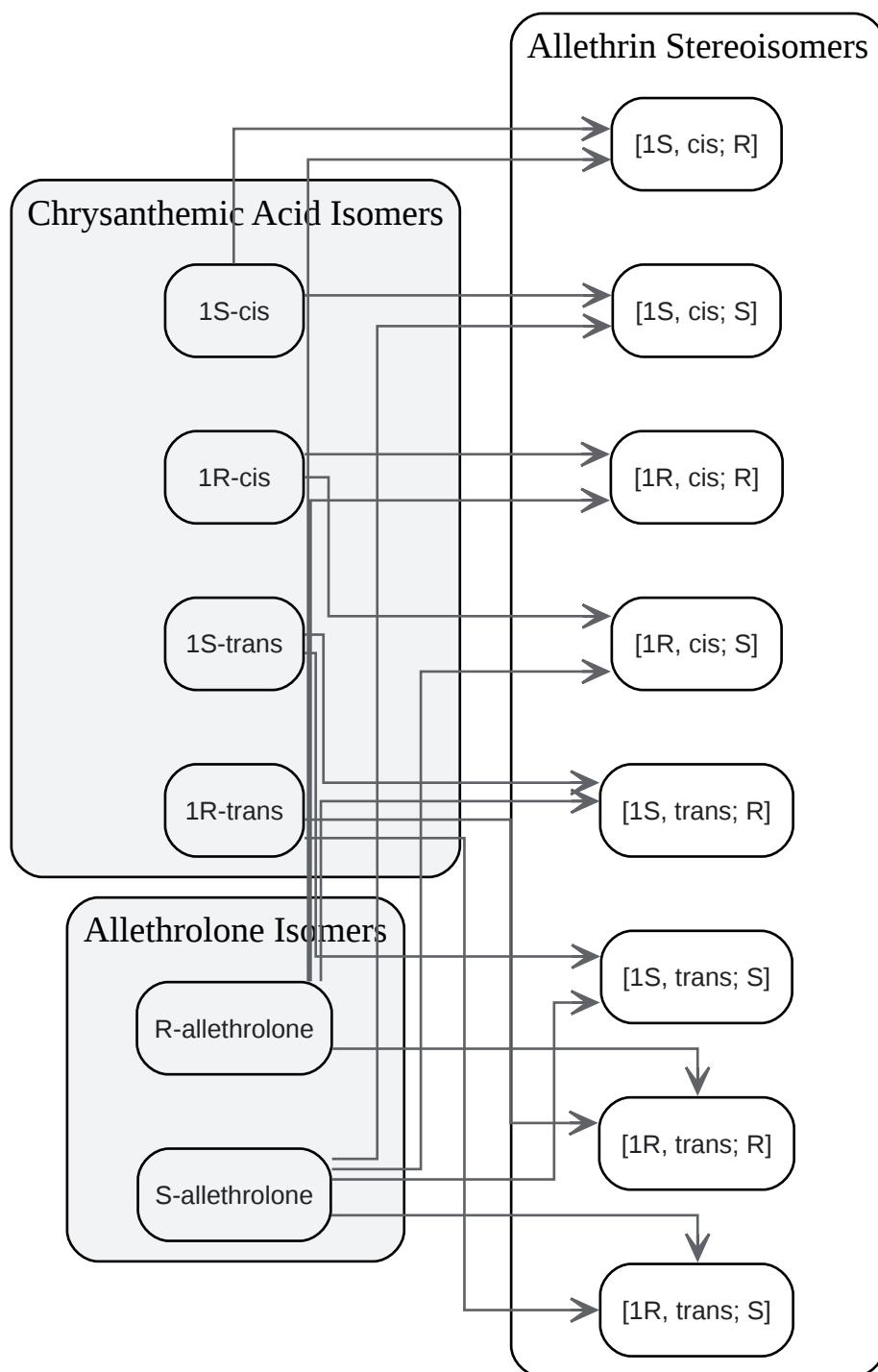
For Researchers, Scientists, and Drug Development Professionals

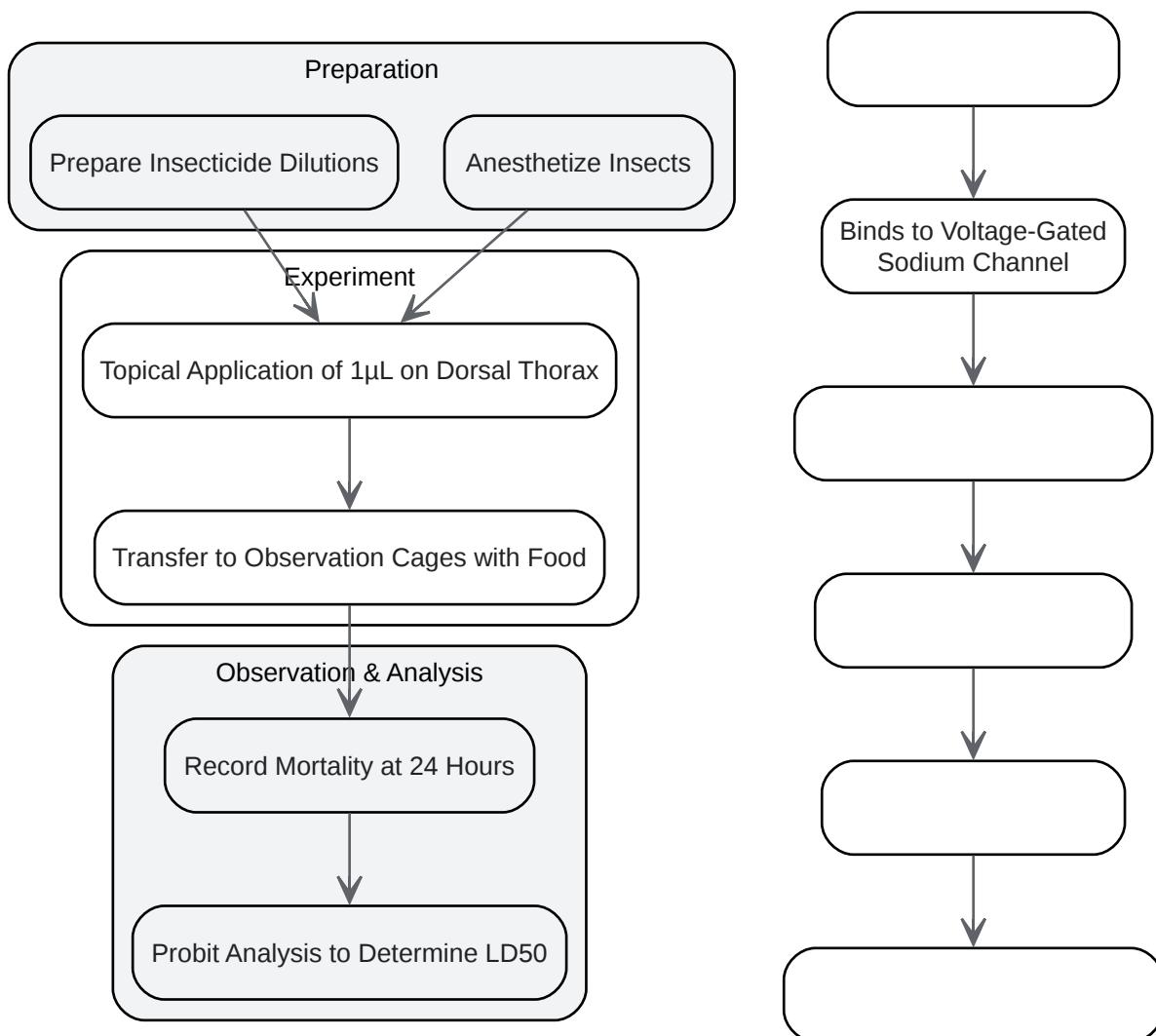
Allethrin, the first synthetic pyrethroid insecticide, is a complex mixture of eight stereoisomers arising from three chiral centers in its structure. These stereoisomers, while chemically similar, exhibit marked differences in their insecticidal activity. This guide provides a comparative analysis of the insecticidal potency of these eight stereoisomers, supported by available experimental data. Understanding the structure-activity relationship of these isomers is crucial for the development of more effective and selective insecticidal agents.

Stereoisomers of Allethrin

Allethrin is the ester of chrysanthemic acid and allethrolone. Both the acid and alcohol moieties contain chiral centers, leading to the eight possible stereoisomers. The insecticidal activity of pyrethroids is highly dependent on the stereospecificity of the molecule.[\[1\]](#)

Below is a diagram illustrating the relationship between the different stereoisomers of **allethrin**, which are derived from the cis/trans and R/S configurations of the chrysanthemic acid and the R/S configuration of the allethrolone alcohol.



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References

- 1. Inhibition of Human Drug Transporter Activities by the Pyrethroid Pesticides Allethrin and Tetramethrin - PMC [pmc.ncbi.nlm.nih.gov]
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